

# BDP TR Carboxylic Acid: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: BDP TR carboxylic acid

Cat. No.: B606007

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Disclaimer: This document provides a summary of available safety and handling information for **BDP TR carboxylic acid**. A comprehensive, official Safety Data Sheet (SDS) for this compound was not found in a search of publicly available resources. Therefore, the following guidelines are based on information from product suppliers and general principles of laboratory safety for handling fluorescent dyes and chemicals with unknown toxicological properties. All users should exercise caution and adhere to their institution's established safety protocols. This product is intended for research use only and has not been approved for human or veterinary use.

## Introduction

**BDP TR carboxylic acid** is a fluorescent dye belonging to the borondipyrromethene (BODIPY) class. It is characterized by its bright fluorescence in the red-orange region of the spectrum, making it a valuable tool in various biological imaging and labeling applications.<sup>[1]</sup> This guide provides essential information on its physical and chemical properties, safe handling procedures, and emergency response.

## Physical and Chemical Properties

Proper identification and understanding of the physical and chemical properties of a substance are crucial for its safe handling. The key properties of **BDP TR carboxylic acid** are summarized in the table below.

Property	Value	Source(s)
Chemical Name	2-(4-(5,5-difluoro-7-(thiophen-2-yl)-5H-5λ <sup>4</sup> ,6λ <sup>4</sup> -dipyrrolo[1,2-c:2',1'-f][2][3][4]diazaborinin-3-yl)phenoxy)acetic acid	[5]
CAS Number	150152-64-0	[2][3]
Molecular Formula	C <sub>21</sub> H <sub>15</sub> BF <sub>2</sub> N <sub>2</sub> O <sub>3</sub> S	[1][2][3][6]
Molecular Weight	424.23 g/mol	[2][3][6]
Appearance	Dark colored solid	[2]
Solubility	Good in Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO)	[1][2]
Purity	>95% (typical, as per suppliers)	[5]
Excitation Max (λ <sub>ex</sub> )	589 nm	[2]
Emission Max (λ <sub>em</sub> )	616 nm	[2]

## Hazard Identification and Toxicology

As of the date of this document, specific toxicological data for **BDP TR carboxylic acid** is not publicly available. In the absence of such data, it is prudent to treat this compound as potentially hazardous upon ingestion, inhalation, or skin contact. The following table outlines the presumed, though unverified, toxicological profile and recommends treating it with the caution required for a substance of unknown toxicity.

Hazard Category	Description	Recommendations
Acute Toxicity	No data available. Assume hazardous.	Avoid ingestion, inhalation of dust, and direct contact with skin and eyes.
Skin Corrosion/Irritation	No data available. May cause irritation.	Wear appropriate protective gloves and clothing.
Eye Damage/Irritation	No data available. May cause serious eye irritation.	Wear safety glasses or goggles.
Respiratory/Skin Sensitization	No data available.	Avoid breathing dust.
Carcinogenicity/Mutagenicity	No data available.	Handle with caution, minimizing exposure.

## Exposure Controls and Personal Protection

Given the unknown toxicological profile, stringent adherence to standard laboratory safety practices is mandatory. The following table provides recommendations for personal protective equipment (PPE) and engineering controls.

Control Measure	Specification
Engineering Controls	Handle in a well-ventilated area. A chemical fume hood is recommended for handling the solid powder and preparing stock solutions.
Eye/Face Protection	Chemical safety glasses or goggles.
Skin Protection	- Hand Protection: Nitrile or other chemically resistant gloves. Inspect gloves before use. - Body Protection: Laboratory coat.
Respiratory Protection	Not required for handling small quantities in a well-ventilated area. If dust is generated, use a NIOSH-approved respirator.
General Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

## Experimental Protocols: Best Practices for Safe Handling

The following protocols outline the recommended procedures for the safe handling and use of **BDP TR carboxylic acid** in a laboratory setting.

### Receiving and Storage

- Receiving: Upon receipt, visually inspect the package for any signs of damage or leakage.
- Storage: Store the compound in its original container in a cool, dark, and dry place. The recommended long-term storage temperature is -20°C.<sup>[2][5]</sup> The material should be protected from light and moisture.<sup>[1][2]</sup> Desiccation is recommended.<sup>[1][2]</sup> For short-term storage (days to weeks), 0-4°C is acceptable.<sup>[5]</sup> The compound is stable for up to three weeks at room temperature during transportation.<sup>[1][2]</sup>

### Preparation of Stock Solutions

- Before opening the vial, allow it to equilibrate to room temperature to prevent condensation of moisture, which can degrade the product.
- Handle the solid powder in a chemical fume hood to avoid inhalation of dust.
- Use anhydrous solvents such as DMF or DMSO to prepare stock solutions.
- Cap the vial tightly after use and store stock solutions at -20°C, protected from light.

### Disposal

- Dispose of waste material in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety office for specific guidance on chemical waste disposal.

## Visualizations: Workflows and Logical Relationships

The following diagrams illustrate the recommended workflow for handling **BDP TR carboxylic acid** and a decision-making process for accidental exposure.

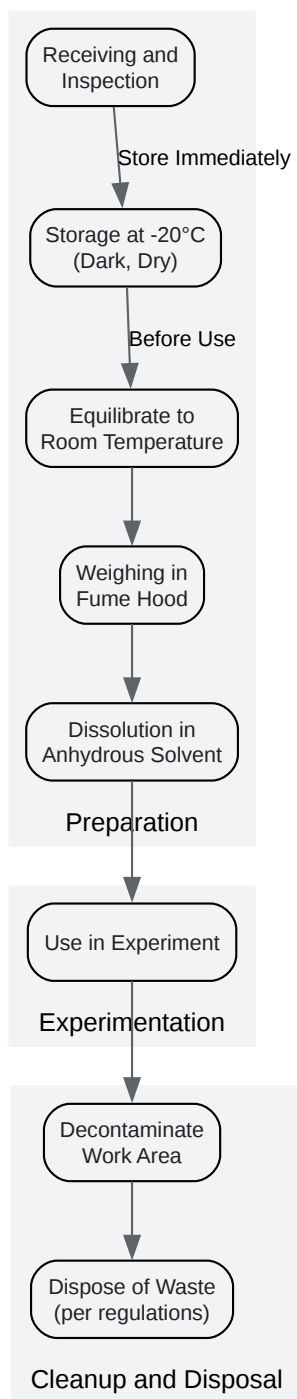


Figure 1: General Laboratory Workflow for BDP TR Carboxylic Acid

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Caption: General Laboratory Workflow for **BDP TR Carboxylic Acid**

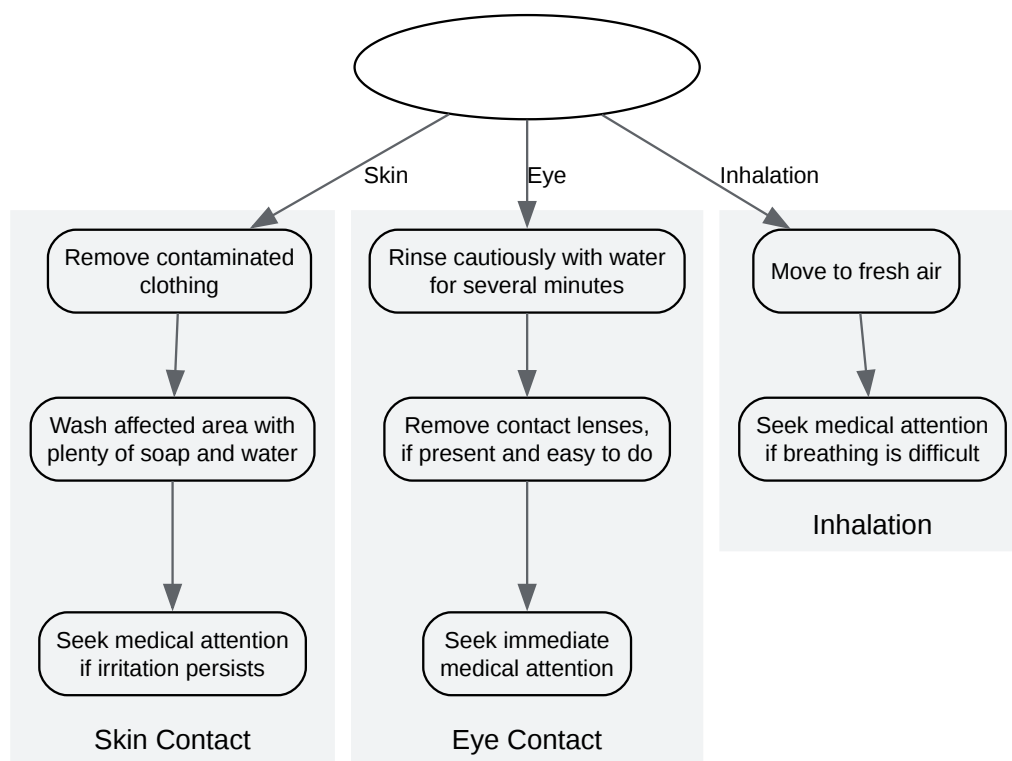


Figure 2: Accidental Exposure Decision Tree

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Caption: Accidental Exposure Decision Tree

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## References

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